

Application Notes and Protocols for (-)-Dihydrocarvyl Acetate in Cosmetic and Perfumery

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Compound of Interest

Compound Name: (-)-Dihydrocarvyl acetate

Cat. No.: B1587888

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation of **(-)-dihydrocarvyl acetate** in cosmetic and perfumery applications. The information is intended for researchers, scientists, and professionals involved in product development.

Introduction to (-)-Dihydrocarvyl Acetate

(-)-Dihydrocarvyl acetate (CAS No. 20777-49-5) is a fragrance ingredient valued for its fresh, minty, and slightly floral and fruity aroma. It is utilized in a variety of cosmetic and perfumery products to impart a clean and uplifting scent. As a terpene ester, its formulation requires careful consideration of its physicochemical properties, stability, and safety.

Physicochemical and Olfactory Properties

A summary of the key properties of **(-)-dihydrocarvyl acetate** is presented below.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₀ O ₂	[1]
Molecular Weight	196.29 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor Profile	Fresh, herbal, minty, fruity with floral and rosy notes.	[2]
Boiling Point	232-234 °C	[1]
Flash Point	90 °C (194 °F) - Closed Cup	[3]
Solubility	Soluble in alcohol, slightly soluble in water.	[4]
Specific Gravity	0.947 g/mL at 20 °C	

Applications in Cosmetics and Perfumery

(-)-Dihydrocarvyl acetate is a versatile ingredient used in a wide range of products.

Perfumery Applications

In fine fragrances, **(-)-dihydrocarvyl acetate** is used to add a fresh, vibrant, and herbal-minty character. It is often incorporated into citrus, fougère, and floral compositions.

Example Fine Fragrance Formulation (Illustrative)

Ingredient	Parts by Weight	Olfactory Contribution
Bergamot Oil	200	Fresh, citrus top note
Lemon Oil	100	Bright, citrus top note
(-)-Dihydrocarvyl Acetate	50	Fresh, minty, herbal heart note
Linalool	150	Floral, woody heart note
Linalyl Acetate	100	Floral, fruity heart note
Hedione	200	Floral (jasmine), diffusive heart note
Iso E Super	150	Woody, ambery base note
Galaxolide (50% in IPM)	50	Musk base note
Total	1000	

Cosmetic Applications

In cosmetic products, **(-)-dihydrocarvyl acetate** is used to fragrance formulations such as lotions, creams, shampoos, and soaps. The typical usage levels in the final product are generally low to ensure skin safety and product stability.

Recommended Usage Levels in Cosmetic Formulations:

Product Type	Typical Usage Level (% w/w)
Body Lotion / Cream	0.5 - 1.0
Shampoo / Body Wash	0.5 - 1.5
Bar Soap	1.0 - 2.0

Safety and Regulatory Information

A summary of the safety data for **(-)-dihydrocarvyl acetate** is provided below.

Safety Endpoint	Result/Value	Reference
Skin Sensitization	No irritation or sensitization at 4% solution in a human experience study.	[4]
No Expected Sensitization Induction Level (NESIL) of 2500 µg/cm².	[5]	
Handling	Combustible liquid. Keep away from heat, sparks, and open flames. Wear protective gloves and eye protection.	[3]

Experimental Protocols

Formulation Protocols

This protocol outlines the preparation of a basic body lotion incorporating **(-)-dihydrocarvyl acetate**.

Ingredients:

Phase	Ingredient	% (w/w)
A	Deionized Water	q.s. to 100
A	Glycerin	3.00
A	Xanthan Gum	0.20
B	Cetearyl Alcohol	3.00
B	Glyceryl Stearate	2.00
B	Caprylic/Capric Triglyceride	5.00
C	Fragrance (containing (-)-Dihydrocarvyl Acetate)	0.80
C	Preservative (e.g., Phenoxyethanol, Ethylhexylglycerin)	1.00

Procedure:

- Phase A: In a sanitized beaker, disperse xanthan gum in glycerin to form a slurry. Add deionized water and heat to 75°C while mixing until the xanthan gum is fully hydrated.
- Phase B: In a separate sanitized beaker, combine all Phase B ingredients and heat to 75°C until all solids are melted and the phase is uniform.
- Emulsification: Slowly add Phase B to Phase A under high-shear mixing. Homogenize for 3-5 minutes to form a stable emulsion.
- Cooling: Begin cooling the emulsion while stirring gently.
- Phase C: When the temperature of the emulsion is below 40°C, add the fragrance and preservative. Mix until uniform.
- Final Adjustments: Check the pH of the lotion and adjust to the desired range (typically 5.5-6.5) if necessary.

- Packaging: Pour the finished lotion into appropriate containers.

This protocol describes the preparation of a simple shampoo formulation with **(-)-dihydrocarvyl acetate**.

Ingredients:

Phase	Ingredient	% (w/w)
A	Deionized Water	q.s. to 100
A	Sodium Laureth Sulfate (SLES)	25.00
A	Cocamidopropyl Betaine	5.00
B	Fragrance (containing (-)-Dihydrocarvyl Acetate)	1.00
B	Preservative	1.00
C	Citric Acid or Sodium Hydroxide	q.s. to adjust pH
C	Sodium Chloride	q.s. to adjust viscosity

Procedure:

- Phase A: In the main vessel, add deionized water, SLES, and cocamidopropyl betaine. Mix gently to avoid excessive foaming until the solution is homogeneous.
- Phase B: In a separate container, pre-mix the fragrance and preservative. Add this to Phase A with gentle stirring.
- Phase C: Adjust the pH to the desired range (typically 5.0-6.0) with citric acid or sodium hydroxide.
- Viscosity Adjustment: Slowly add sodium chloride in small increments while stirring until the desired viscosity is achieved.

- Finalization: Allow the shampoo to sit for any foam to dissipate before packaging.

Stability Testing Protocol for a Cosmetic Emulsion

This protocol is designed to assess the physical and chemical stability of a cosmetic formulation containing **(-)-dihydrocarvyl acetate**.

Procedure:

- Sample Preparation: Prepare the cosmetic formulation and package it in the intended commercial packaging. Also, package a control sample in an inert glass container.
- Storage Conditions: Place samples under the following conditions:
 - Refrigerated: 4°C
 - Room Temperature: 25°C / 60% RH
 - Accelerated: 40°C / 75% RH
 - Freeze-Thaw Cycling: 24 hours at -10°C followed by 24 hours at 25°C (3-5 cycles).[\[6\]](#)
- Evaluation Time Points: Evaluate the samples at initial, 1, 2, and 3 months.
- Parameters to Evaluate:
 - Physical: Appearance, color, odor, pH, and viscosity.
 - Chemical: Quantification of **(-)-dihydrocarvyl acetate** using GC-MS to assess its degradation.
 - Microbiological: Test for microbial contamination at the beginning and end of the study.

Skin Sensitization Assessment Protocol (Human Repeat Insult Patch Test - HRIPT)

The HRIPT is a standard method to evaluate the skin sensitization potential of a substance in humans. The protocol consists of an induction phase and a challenge phase.[\[7\]](#)

Procedure:

- Induction Phase (3 weeks):
 - Apply a patch containing the test material (e.g., **(-)-dihydrocarvyl acetate** at a specified concentration in a suitable vehicle) to the upper back of human volunteers.
 - The patch is left in place for 24-48 hours.
 - This procedure is repeated nine times over a three-week period at the same site.
- Rest Period (2 weeks): No applications are made.
- Challenge Phase:
 - Apply a patch with the test material to a new, untreated site on the back.
 - The patch is removed after 24-48 hours.
 - The site is evaluated for any signs of an allergic reaction (erythema, edema) at 48 and 72 hours after patch application.

Analytical Protocol: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

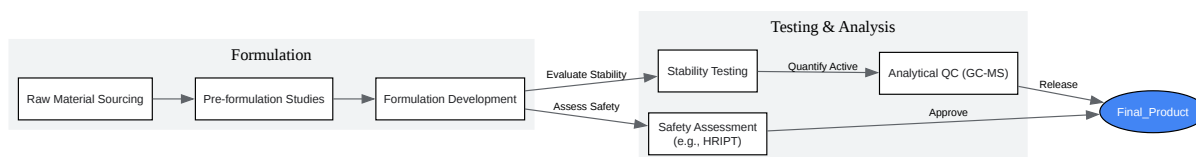
This protocol is for the quantification of **(-)-dihydrocarvyl acetate** in a cosmetic matrix.

Procedure:

- Sample Preparation (Liquid-Liquid Extraction):
 - Weigh a known amount of the cosmetic product into a centrifuge tube.
 - Add a suitable solvent (e.g., methanol or a mixture of water and an organic solvent) and an internal standard.
 - Vortex or shake to extract the fragrance components.

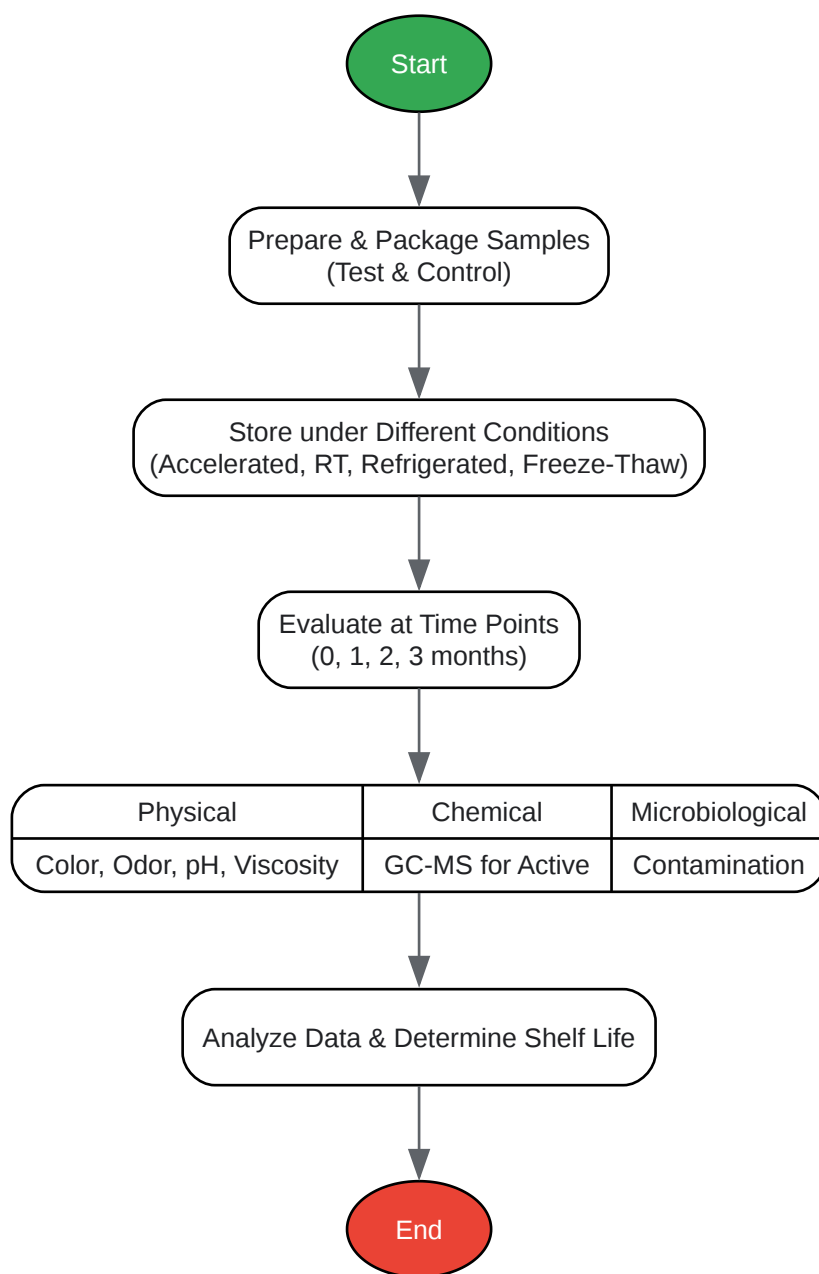
- Centrifuge to separate the phases.
- Collect the organic layer containing the analyte for GC-MS analysis.
- GC-MS Conditions (Illustrative):
 - Column: HP-5MS (or equivalent)
 - Injector Temperature: 250°C
 - Oven Program: Start at 60°C, ramp up to 280°C.
 - Carrier Gas: Helium
 - MS Detector: Operated in Selected Ion Monitoring (SIM) mode for quantification, using characteristic ions of **(-)-dihydrocarvyl acetate**.
- Quantification: Create a calibration curve using standards of known concentrations of **(-)-dihydrocarvyl acetate**. Calculate the concentration in the sample based on the peak area ratio of the analyte to the internal standard.

Diagrams



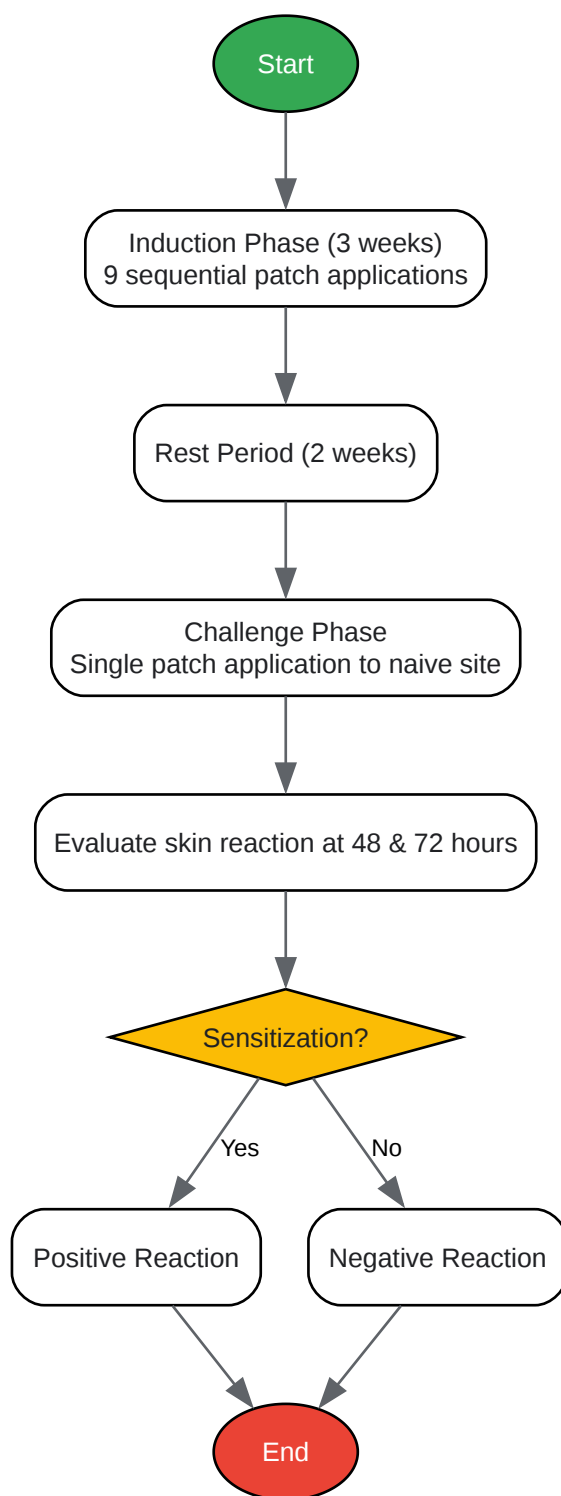
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Caption: General workflow for cosmetic product development.



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Caption: Workflow for cosmetic stability testing.



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Caption: Human Repeat Insult Patch Test (HRIPT) workflow.

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